

A Comprehensive Technical Guide to the Solubility of Isobutyramide in Common Organic Solvents

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Compound of Interest

Compound Name: *Isobutyramide*

Cat. No.: *B7769049*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough analysis of the solubility of **isobutyramide** in a wide array of common organic solvents. Understanding the solubility of this important chemical intermediate is crucial for its application in pharmaceutical synthesis, formulation development, and various other chemical processes. This document compiles quantitative solubility data, details the experimental methodologies used for these measurements, and presents a logical workflow for solubility determination.

Quantitative Solubility of Isobutyramide

The solubility of **isobutyramide** has been systematically studied in a variety of organic solvents across a range of temperatures. The following tables summarize the mole fraction solubility (x) of **isobutyramide** in several key solvent classes. The data reveals that the solubility of **isobutyramide** is temperature-dependent, generally increasing with a rise in temperature, indicating an endothermic dissolution process.

Solubility in Alcohols

Temperature (K)	Methanol	Ethanol	n-Propanol	Isopropanol	n-Butanol	Isobutanol
273.15	0.0889	0.0573	0.0398	0.0355	0.0298	0.0275
278.15	0.1045	0.0682	0.0478	0.0428	0.0361	0.0333
283.15	0.1223	0.0811	0.0575	0.0515	0.0437	0.0403
288.15	0.1428	0.0961	0.0691	0.0619	0.0528	0.0486
293.15	0.1664	0.1137	0.0829	0.0743	0.0637	0.0586
298.15	0.1936	0.1343	0.0993	0.0891	0.0768	0.0705
303.15	0.2248	0.1584	0.1188	0.1067	0.0925	0.0847
308.15	0.2606	0.1865	0.1418	0.1276	0.1113	0.1017
313.15	0.3015	0.2192	0.1689	0.1524	0.1337	0.1219
318.15	0.3482	0.2571	0.2008	0.1816	0.1599	0.1458
323.15	0.4013	0.3009	0.2382	0.2159	0.1907	0.1741

Solubility in Ketones and Ethers

Temperature (K)	Acetone	2-Butanone	Cyclohexanone	Cyclopentanone	Tetrahydrofuran
273.15	0.0211	0.0155	0.0188	0.0245	0.0101
278.15	0.0258	0.0191	0.0229	0.0299	0.0125
283.15	0.0317	0.0236	0.0281	0.0367	0.0155
288.15	0.0391	0.0292	0.0346	0.0452	0.0192
293.15	0.0483	0.0362	0.0427	0.0558	0.0239
298.15	0.0598	0.0449	0.0528	0.0690	0.0298
303.15	0.0741	0.0558	0.0654	0.0854	0.0372
308.15	0.0919	0.0693	0.0811	0.1058	0.0465
313.15	0.1139	0.0861	0.1006	0.1309	0.0581
318.15	0.1411	0.1069	0.1246	0.1619	0.0726
323.15	0.1747	0.1327	0.1542	0.1999	0.0907

Solubility in Esters, Nitriles, and Halogenated Solvents

Temperature (K)	Methyl Acetate	Ethyl Formate	Acetonitrile	Chloroform
273.15	0.0177	0.0166	0.0179	0.0133
278.15	0.0217	0.0203	0.0216	0.0165
283.15	0.0266	0.0249	0.0261	0.0204
288.15	0.0328	0.0306	0.0317	0.0253
293.15	0.0404	0.0378	0.0384	0.0314
298.15	0.0498	0.0467	0.0466	0.0390
303.15	0.0615	0.0577	0.0565	0.0485
308.15	0.0760	0.0714	0.0685	0.0603
313.15	0.0939	0.0883	0.0831	0.0750
318.15	0.1162	0.1091	0.1007	0.0933
323.15	0.1436	0.1348	0.1219	0.1160

Data for the tables above was sourced from a study by Zheng et al. (2020), which employed a static gravimetric method to determine the solid-liquid equilibrium of **isobutyramide** in these fifteen solvents under atmospheric pressure.

Qualitative Solubility in Other Common Solvents

For some common organic solvents, precise quantitative data is not readily available in the literature. However, qualitative solubility information has been reported:

- Aromatic Hydrocarbons: **Isobutyramide** is reported to be crystallizable from benzene, suggesting some degree of solubility, particularly at elevated temperatures.^[1]
- Dimethyl Sulfoxide (DMSO): **Isobutyramide** is described as slightly soluble in DMSO.^{[1][2][3][4]}
- Water: **Isobutyramide** is soluble in water.^{[1][3][4][5][6][7]}

Experimental Protocols for Solubility Determination

The most common and reliable method for determining the equilibrium solubility of a solid in a liquid is the static gravimetric method. This method involves saturating a solvent with the solute at a constant temperature and then determining the concentration of the solute in the saturated solution by mass.

Detailed Protocol for the Static Gravimetric Method

This protocol is a representative procedure for determining the solubility of **isobutyramide** in an organic solvent.

Materials and Equipment:

- **Isobutyramide** (high purity)
- Organic solvent (analytical grade)
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath with temperature control (± 0.1 K)
- Analytical balance (± 0.0001 g)
- Syringe with a filter (e.g., $0.45\ \mu\text{m}$ PTFE)
- Drying oven
- Glassware (vials, beakers, etc.)

Procedure:

- **Sample Preparation:** An excess amount of **isobutyramide** is added to a known mass of the organic solvent in the jacketed glass vessel.
- **Equilibration:** The vessel is sealed and placed in the thermostatic water bath set to the desired temperature. The mixture is continuously stirred to ensure thorough mixing and to facilitate the dissolution process. The system is allowed to equilibrate for a sufficient time

(typically several hours) to ensure that a saturated solution is formed and that the solid-liquid equilibrium is reached.

- **Sample Withdrawal:** Once equilibrium is established, the stirring is stopped, and the solid particles are allowed to settle. A sample of the supernatant (the clear, saturated solution) is carefully withdrawn using a pre-weighed syringe fitted with a filter to prevent any undissolved solid from being collected.
- **Gravimetric Analysis:** The mass of the syringe containing the saturated solution is immediately measured. The solution is then transferred to a pre-weighed vial. The vial containing the solution is weighed.
- **Solvent Evaporation:** The solvent is removed from the vial by evaporation. This can be achieved by placing the vial in a drying oven at a temperature below the boiling point of the solvent and the melting point of **isobutyramide**. The vial is dried to a constant weight.
- **Mass Determination:** The mass of the vial containing the dry **isobutyramide** residue is measured.
- **Calculation:** The mole fraction solubility (x) is calculated using the following formula:

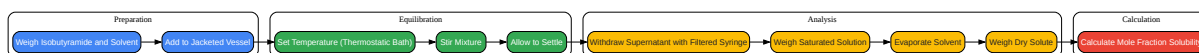
$$x = (m_{\text{solute}} / M_{\text{solute}}) / [(m_{\text{solute}} / M_{\text{solute}}) + (m_{\text{solvent}} / M_{\text{solvent}})]$$

where:

- m_{solute} is the mass of the dissolved **isobutyramide**
- M_{solute} is the molar mass of **isobutyramide**
- m_{solvent} is the mass of the solvent
- M_{solvent} is the molar mass of the solvent
- **Temperature Variation:** The procedure is repeated at different temperatures to obtain a solubility curve.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the static gravimetric method for determining the solubility of **isobutyramide**.



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Static Gravimetric Solubility Determination Workflow

Conclusion

This technical guide provides a centralized resource for understanding the solubility of **isobutyramide** in common organic solvents. The quantitative data presented in the tables, along with the detailed experimental protocol, offers valuable information for researchers and professionals in the fields of chemistry and drug development. The temperature-dependent nature of **isobutyramide**'s solubility highlights the importance of precise temperature control during its use in synthesis and formulation. While comprehensive data is available for many solvents, further research is warranted to quantify the solubility of **isobutyramide** in aromatic hydrocarbons and a broader range of halogenated solvents.

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